

Pharmacopeial Standards for Celecoxib Related Compounds: A Comprehensive Analytical Guide

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Compound of Interest

Compound Name: Dehydroxy Bromocelecoxib

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Introduction

Celecoxib is a highly selective cyclooxygenase-2 (COX-2) inhibitor widely prescribed for the management of osteoarthritis, rheumatoid arthritis, and acute pain[1]. As a diaryl-substituted pyrazole, its synthesis involves the condensation of a 1,3-diketone with a hydrazine derivative. This synthetic route inherently risks the generation of structural and positional isomers, which must be strictly controlled to ensure drug safety and efficacy[2]. Regulatory bodies have established rigorous monographs to govern the purity of Celecoxib, specifically targeting process-related impurities such as Celecoxib Related Compound A and Related Compound B, as outlined in the[3][4].

Structural Landscape of Celecoxib Related Compounds

Understanding the chemical causality behind these impurities is critical for analytical method development. The structural similarities between the Active Pharmaceutical Ingredient (API) and its related compounds dictate their chromatographic behavior and the difficulty of their separation.

Table 1: Key Celecoxib Process-Related Impurities

Compound	Pharmacopeial Nomenclature	Chemical Structure / IUPAC	Causality of Formation	USP/EP Limits
Celecoxib	Celecoxib	4-[5-(4-methylphenyl)-3-(trifluoromethyl)-1H-pyrazol-1-yl]benzenesulfonamide	Target API formed via standard cyclization[1].	N/A
Impurity A	USP Related Compound A / EP Impurity A	4-[5-(3-methylphenyl)-3-(trifluoromethyl)-1H-pyrazol-1-yl]benzenesulfonamide	Formed due to meta-tolyl hydrazine impurities present in the starting material[5].	NMT 0.4% (EP) / Resolution NLT 1.8 (USP)[4]
Impurity B	USP Related Compound B / EP Impurity B	4-[3-(4-methylphenyl)-5-(trifluoromethyl)-1H-pyrazol-1-yl]benzenesulfonamide	Regioisomer formed by the inverse cyclization of the pyrazole ring during synthesis[6].	Resolution NLT 1.8 (USP)[4]

Analytical Challenges in Pharmacopeial Methods

Standard pharmacopeial methods heavily rely on C18 or specific phenyl stationary phases (e.g., BetaBasic Phenyl)[7]. However, from an application science perspective, there is a fundamental limitation in these traditional reversed-phase (RP) approaches:

- The EP Method Limitation: The EP method often fails to achieve the system suitability criterion of a resolution Not Less Than (NLT) 1.8 between Celecoxib and EP Impurity B[2][8].
Causality: Because Impurity B is a positional isomer, its dipole moment and hydrophobic

surface area are nearly indistinguishable from the API, causing co-elution on standard alkyl-chain columns.

- **The USP Method Limitation:** The proposed USP method struggles with EP Impurity A, which frequently elutes under the main Celecoxib peak[8]. **Causality:** Impurity A (the meta-methyl analog) has an identical molecular weight and highly similar lipophilicity to the para-methyl API, rendering standard hydrophobic interactions insufficient for baseline separation.

The Mechanistic Solution: To overcome this, improved selectivity can only be achieved by introducing steric and chiral recognition mechanisms. Utilizing a chiral stationary phase (CSP), such as an immobilized amylose tris(3-chloro-4-methylphenylcarbamate) column (Chiralpak IA-3), in reversed-phase mode provides the necessary spatial discrimination to separate these closely related isomers, as demonstrated in[8][9].

Advanced HPLC Methodologies: An AQbD Approach

To build a self-validating and highly robust system, we employ Analytical Quality by Design (AQbD) principles. This ensures that the method is not just optimized by trial and error, but mathematically modeled to establish a definitive Design Space[8][10].

Step-by-Step Methodology: Unified RP-HPLC for Celecoxib Impurities

- **Stationary Phase Selection:** Install a Chiralpak IA-3 column (150 mm × 4.6 mm, 3 μm) or an equivalent immobilized CSP.
- **Mobile Phase Preparation:** Prepare a gradient or optimized isocratic mixture using Acetonitrile (ACN) and water. For UV detection, a baseline of ~45-50% ACN is typically established as the center point.
- **Critical Method Parameters (CMPs) Identification:** Define the ratio of ACN, flow rate, and column temperature as the primary CMPs[8].
- **Design of Experiments (DoE):** Execute a Central Composite Face (CCF) response-surface design. Systematically vary ACN (e.g., 40-50%), flow rate (0.8-1.2 mL/min), and temperature (35-45°C)[8][10].

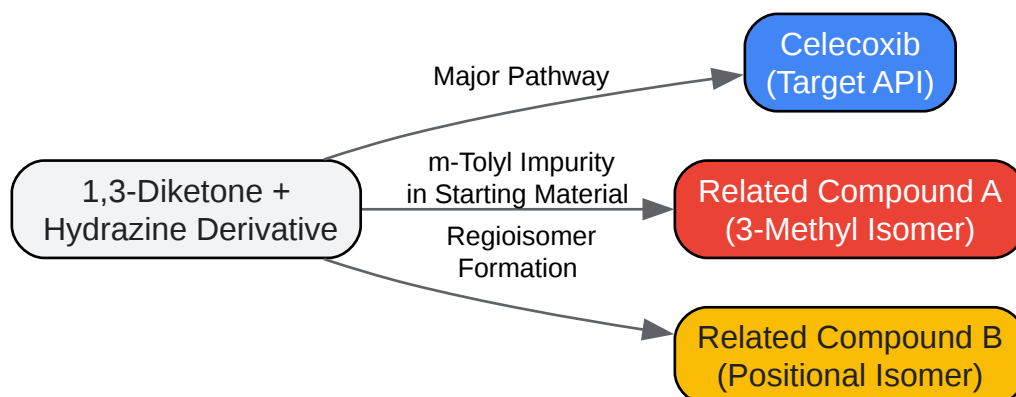
- **Modeling & Simulation:** Apply Multiple Linear Regression (MLR) to the experimental data to determine factor-response relationships. Use Monte Carlo simulations to define the Design Space where the resolution between all USP/EP impurities is consistently >1.8 [8][9].
- **Execution:** Run the optimized method within the established Design Space. Set UV detection to 215 nm or 255 nm and inject 10 μ L of the sample.

Self-Validating Protocol for Impurity Quantification

A protocol is only as good as its validation. The following steps ensure the chromatographic system is self-validating before any sample quantification occurs:

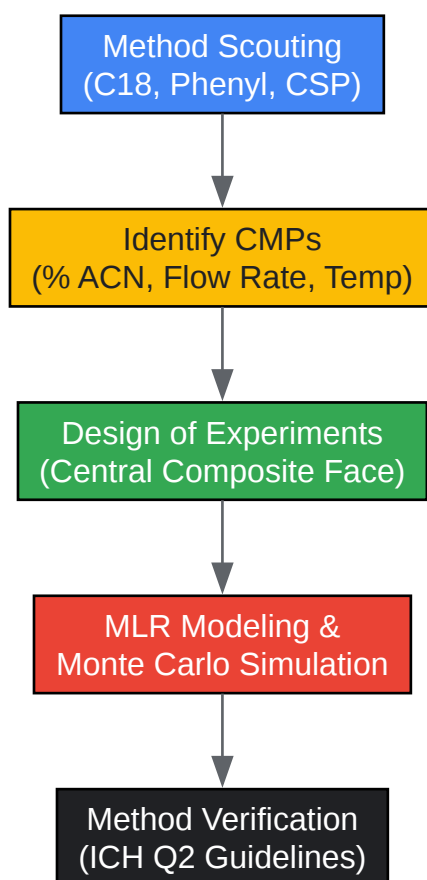
- **Step 1: System Suitability Testing (SST).** Inject a standard resolution mixture containing Celecoxib, Related Compound A, and Related Compound B (0.5 mg/mL API spiked with 0.5% impurities)[4].
- **Step 2: Resolution Verification (The Gatekeeper).** Program the Chromatography Data System (CDS) to automatically halt the sequence if the resolution between Celecoxib and Related Compound A, or Celecoxib and Related Compound B, falls below 1.8. This acts as a physical gatekeeper for data integrity[4].
- **Step 3: Precision & Accuracy.** Inject six replicates of the standard solution. The Relative Standard Deviation (RSD) for the peak areas must be NMT 0.73%[4].
- **Step 4: Limit of Quantification (LOQ).** Ensure the Signal-to-Noise (S/N) ratio for the 0.05% disregard limit peak is NLT 10.

Visualizations



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Figure 1: Structural relationship and formation pathways of Celecoxib and its impurities.



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Figure 2: Analytical Quality by Design (AQbD) workflow for HPLC method development.

References

- Development of a Unified Reversed-Phase HPLC Method for Efficient Determination of EP and USP Process-Related Impurities in Celecoxib Using Analytical Quality by Design Principles. *Molecules*, 2020. URL: [\[Link\]](#)
- PubChem Compound Summary for CID 2662, Celecoxib. National Center for Biotechnology Information. URL: [\[Link\]](#)

- PubChem Compound Summary for Celecoxib Related Compound B. National Center for Biotechnology Information. URL: [\[Link\]](#)

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Sources

- 1. Celecoxib | C₁₇H₁₄F₃N₃O₂S | CID 2662 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. Development of a Unified Reversed-Phase HPLC Method for Efficient Determination of EP and USP Process-Related Impurities in Celecoxib Using Analytical Quality by Design Principles - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 3. scribd.com [\[scribd.com\]](https://scribd.com)
- 4. drugfuture.com [\[drugfuture.com\]](https://drugfuture.com)
- 5. chemwhat.com [\[chemwhat.com\]](https://chemwhat.com)
- 6. N-De(4-sulfonamidophenyl)-N'-(4-sulfonamidophenyl) Celecoxib | C₁₇H₁₄F₃N₃O₂S | CID 9951856 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 7. Analysis of organic impurities of celecoxib using the method described in the USP - Thermo Scientific AppsLab Library of Analytical Applications [\[appslab.thermofisher.com\]](https://appslab.thermofisher.com)
- 8. RUL - Development of a unified reversed-phase HPLC method for efficient determination of EP and USP process-related impurities in celecoxib using analytical quality by design principles [\[repozitorij.uni-lj.si\]](https://repozitorij.uni-lj.si)
- 9. discovery.researcher.life [\[discovery.researcher.life\]](https://discovery.researcher.life)
- 10. Development of a Unified Reversed-Phase HPLC Method for Efficient Determination of EP and USP Process-Related Impurities in Celecoxib Using Analytical Quality by Design Principles - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
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